

# Synthesis of 1-Bromo-2-propanol from Allyl Bromide: A Technical Guide

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## Compound of Interest

Compound Name: 1-Bromo-2-propanol

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This technical guide provides a comprehensive overview of the synthesis of **1-bromo-2-propanol** from allyl bromide. The primary focus is on a direct conversion method utilizing sulfuric acid and copper sulfate, for which a detailed experimental protocol and quantitative data are presented. Additionally, the well-established principles of Markovnikov and anti-Markovnikov hydrobromination of allyl bromide are discussed to provide a broader context of the reactivity of the starting material.

## Direct Conversion of Allyl Bromide to 1-Bromo-2-propanol

A documented method for the synthesis of **1-bromo-2-propanol** involves the direct reaction of allyl bromide with a mixture of sulfuric acid and copper sulfate.<sup>[1]</sup> This process is characterized by a vigorous reaction that requires careful temperature control.

## Experimental Protocol

The following protocol is adapted from a literature procedure.<sup>[1]</sup>

Materials:

- Allyl bromide (313 g)

- 93% Sulfuric acid (600 g)
- Crystallized copper sulfate (5 g)
- Ice water
- Ether
- Potassium carbonate

#### Procedure:

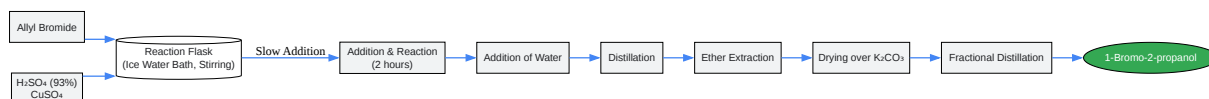
- In a five-liter flask equipped with a mechanical stirrer and cooled with ice water, place 313 g of allyl bromide.
- Slowly add a mixture of 600 g of 93% sulfuric acid and 5 g of crystallized copper sulfate in very small portions to the stirred allyl bromide. The reaction is highly exothermic, and careful addition is crucial to prevent excessive charring.
- Continue the reaction for two hours with cooling and stirring.
- After the reaction is complete, add three liters of water to the mixture.
- Distill the mixture until the distillate no longer separates into two layers upon saturation with potassium carbonate. This distillation process may take up to six hours.
- Extract the distillate several times with ether.
- Dry the combined ether extracts over potassium carbonate.
- Distill off the ether.
- Fractionally distill the remaining liquid. The main fraction of **1-bromo-2-propanol** is collected at 145-148°C.[1]

## Quantitative Data

Parameter	Value	Reference
Yield	80 g	[1]
Boiling Point	145-148 °C	[1]
Refractive Index (n <sub>20/D</sub> )	1.480	[1]
Density (d)	1.53 g/mL at 25 °C	[1]

Note: The yield can reportedly be increased by a slower addition of the sulfuric acid mixture.[1]

## Reaction Workflow



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Caption: Workflow for the synthesis of **1-bromo-2-propanol**.

## Alternative Reactions: Hydrobromination of Allyl Bromide

The carbon-carbon double bond in allyl bromide is susceptible to electrophilic and radical addition of hydrogen bromide (HBr). These reactions, however, do not yield **1-bromo-2-propanol** but rather dibrominated products. Understanding these pathways is crucial for controlling selectivity and avoiding unwanted side products.

## Markovnikov Addition

In the absence of radical initiators, the addition of HBr to an unsymmetrical alkene follows Markovnikov's rule.[2] The electrophilic addition is initiated by the protonation of the double

bond to form the more stable carbocation. For allyl bromide, this would lead to a secondary carbocation, followed by the attack of the bromide ion.

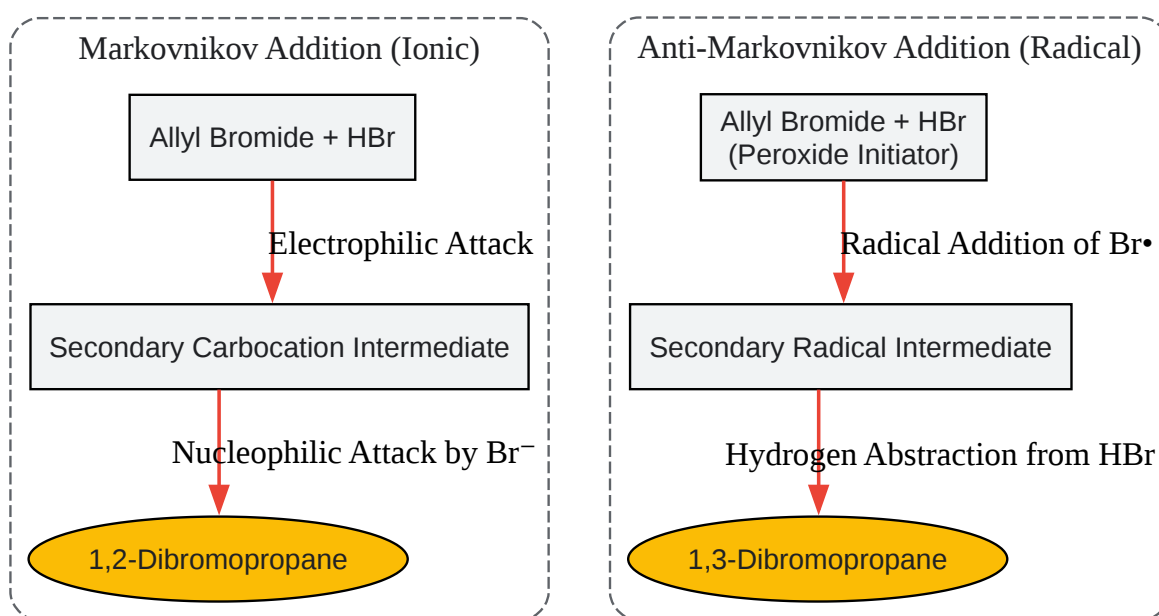
This pathway is not the preferred method for synthesizing **1-bromo-2-propanol** and would lead to 1,2-dibromopropane.

## Anti-Markovnikov Addition (Kharasch Effect)

In the presence of peroxides, the addition of HBr to allyl bromide proceeds via a free-radical chain mechanism, resulting in the anti-Markovnikov product.[2][3][4] This phenomenon is also known as the "peroxide effect" or the "Kharasch effect".[2] The reaction is initiated by the homolytic cleavage of the peroxide, which then generates a bromine radical.[3][4] The bromine radical adds to the less substituted carbon of the double bond to form a more stable secondary radical.[5][6] This radical then abstracts a hydrogen atom from HBr to yield the final product and regenerate a bromine radical, propagating the chain reaction.[5][6] This reaction is specific to HBr; similar radical additions with HF, HCl, or HI are not observed.[2]

This anti-Markovnikov addition to allyl bromide would result in the formation of 1,3-dibromopropane, not **1-bromo-2-propanol**.

## Reaction Mechanisms: Hydrobromination Pathways



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